

# what is the molecular weight of Amino-PEG23-amine

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## Compound of Interest

Compound Name: Amino-PEG23-amine

Cat. No.: B8104204

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## Technical Guide: Amino-PEG23-amine

Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed overview of the physicochemical properties of **Amino-PEG23-amine**, a monodisperse polyethylene glycol (PEG) linker. It is a bifunctional crosslinker with terminal primary amine groups, making it a valuable tool in bioconjugation, drug delivery, and surface modification.

## Physicochemical Properties

**Amino-PEG23-amine** is a hydrophilic linker composed of 23 ethylene glycol units capped at both ends with amino groups. This structure imparts water solubility to conjugated molecules. The quantitative properties of this compound are summarized below.

### Data Presentation

Property	Value	Source
Molecular Weight	1073.3 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C48H100N2O23	<a href="#">[1]</a>
Purity	>95%	
CAS Number	24991-53-5	
Structure	Linear Diamino-PEG	

## Methodology for Molecular Weight Determination

The molecular weight of a monodisperse compound like **Amino-PEG23-amine** is calculated based on its chemical formula, which has been confirmed by analytical techniques.

### Experimental Protocol: Theoretical Molecular Weight Calculation

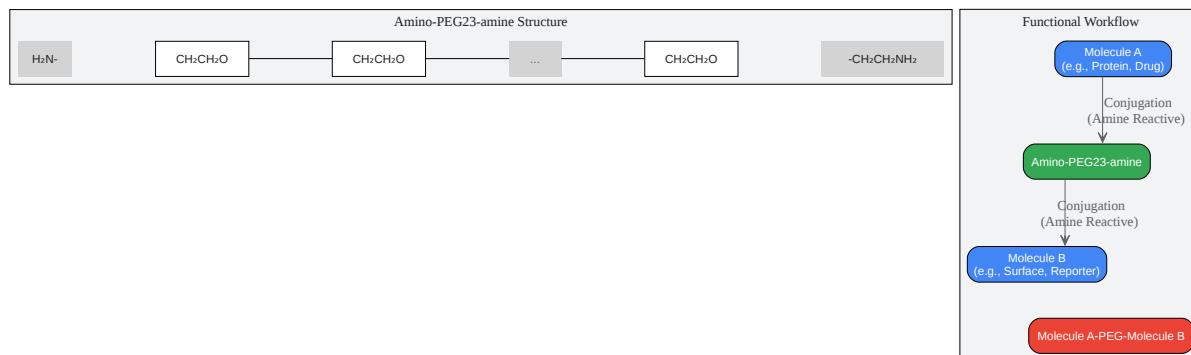
- Identify the Chemical Formula: The elemental composition of the molecule is first determined. For **Amino-PEG23-amine**, the formula is C48H100N2O23.
- Determine Atomic Weights: The standard atomic weight of each element is used:
  - Carbon (C): ~12.011 u
  - Hydrogen (H): ~1.008 u
  - Nitrogen (N): ~14.007 u
  - Oxygen (O): ~15.999 u
- Calculate Total Mass: The molecular weight is the sum of the atomic weights of all atoms in the molecule:
  - $MW = (48 * 12.011) + (100 * 1.008) + (2 * 14.007) + (23 * 15.999)$
  - $MW = 576.528 + 100.8 + 28.014 + 367.977$
  - $MW \approx 1073.319 \text{ g/mol}$

This calculated value is consistent with the supplier-provided molecular weight of 1073.3 g/mol

## Structural and Functional Relationships

**Amino-PEG23-amine**'s utility stems from its linear structure and terminal reactive groups. The central PEG chain provides spacing and hydrophilicity, while the terminal amines allow for covalent attachment to other molecules.

### Mandatory Visualization



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Caption: Schematic of **Amino-PEG23-amine** structure and bioconjugation workflow.

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## References

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